

Application Notes: 2',3'-cGAMP Stimulation in Human Peripheral Blood Mononuclear Cells (PBMCs)

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Compound of Interest

Compound Name: 2',3'-cGAMP

Cat. No.: B593676

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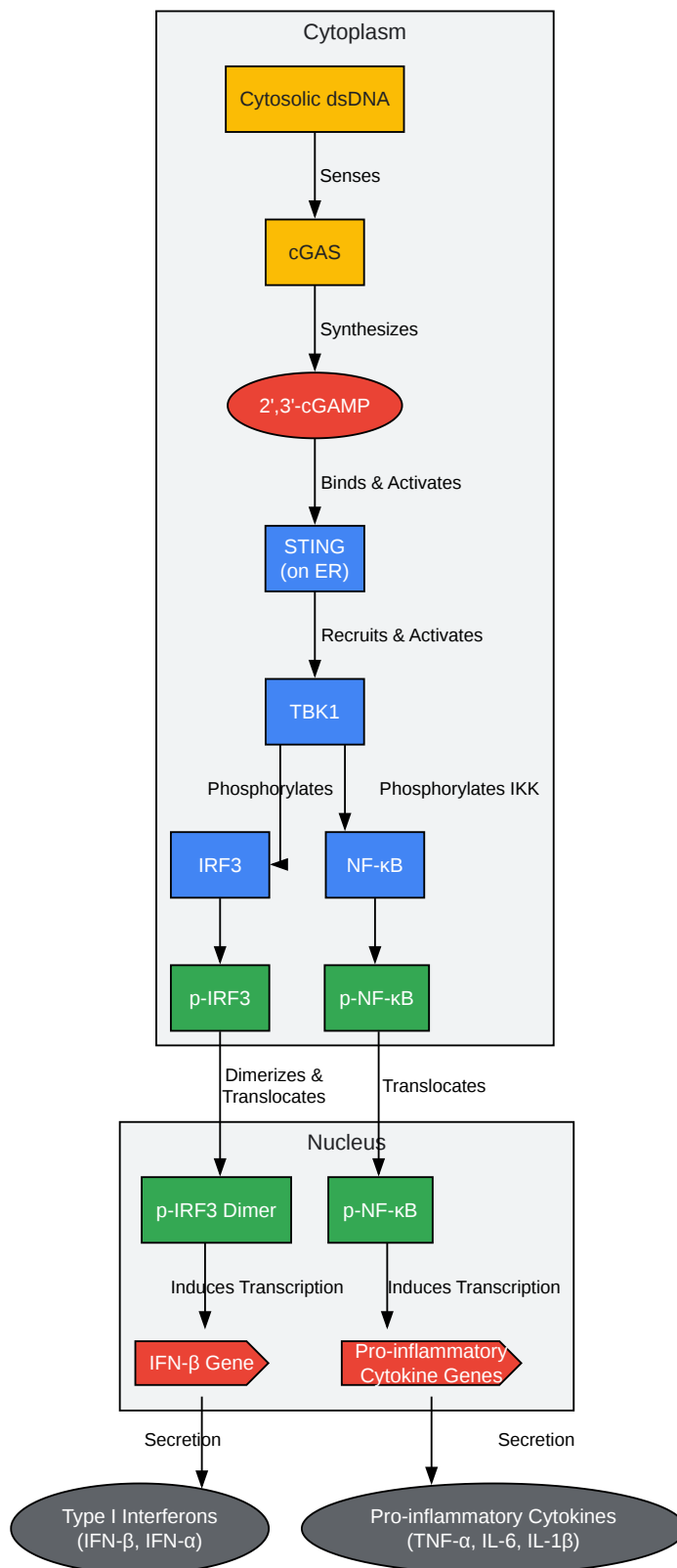
Introduction

The cyclic GMP-AMP Synthase (cGAS) - Stimulator of Interferon Genes (STING) pathway is a critical component of the innate immune system, responsible for detecting cytosolic double-stranded DNA (dsDNA), a hallmark of viral infections and cellular damage.[1] Upon binding to dsDNA, cGAS synthesizes the second messenger 2',3'-cyclic GMP-AMP (**2',3'-cGAMP**).[2][3] This molecule then binds to and activates STING, an endoplasmic reticulum-associated protein.[2] STING activation initiates a signaling cascade involving TANK-binding kinase 1 (TBK1) and the transcription factor Interferon Regulatory Factor 3 (IRF3), leading to the robust production of type I interferons (such as IFN- β) and other pro-inflammatory cytokines like TNF- α . [1][2]

Human Peripheral Blood Mononuclear Cells (PBMCs), which include monocytes, lymphocytes (T cells, B cells, NK cells), and dendritic cells, are a vital tool for studying the human immune response in vitro.[4] Monocytes and dendritic cells, in particular, highly express components of the STING pathway.[5][6] Direct stimulation of PBMCs with **2',3'-cGAMP** provides a powerful method to specifically investigate STING pathway activation, downstream cytokine production, and the efficacy of novel STING agonist or inhibitor therapeutics.[5] These studies are crucial for drug development in cancer immunotherapy and vaccine adjuvant research.[3][7]

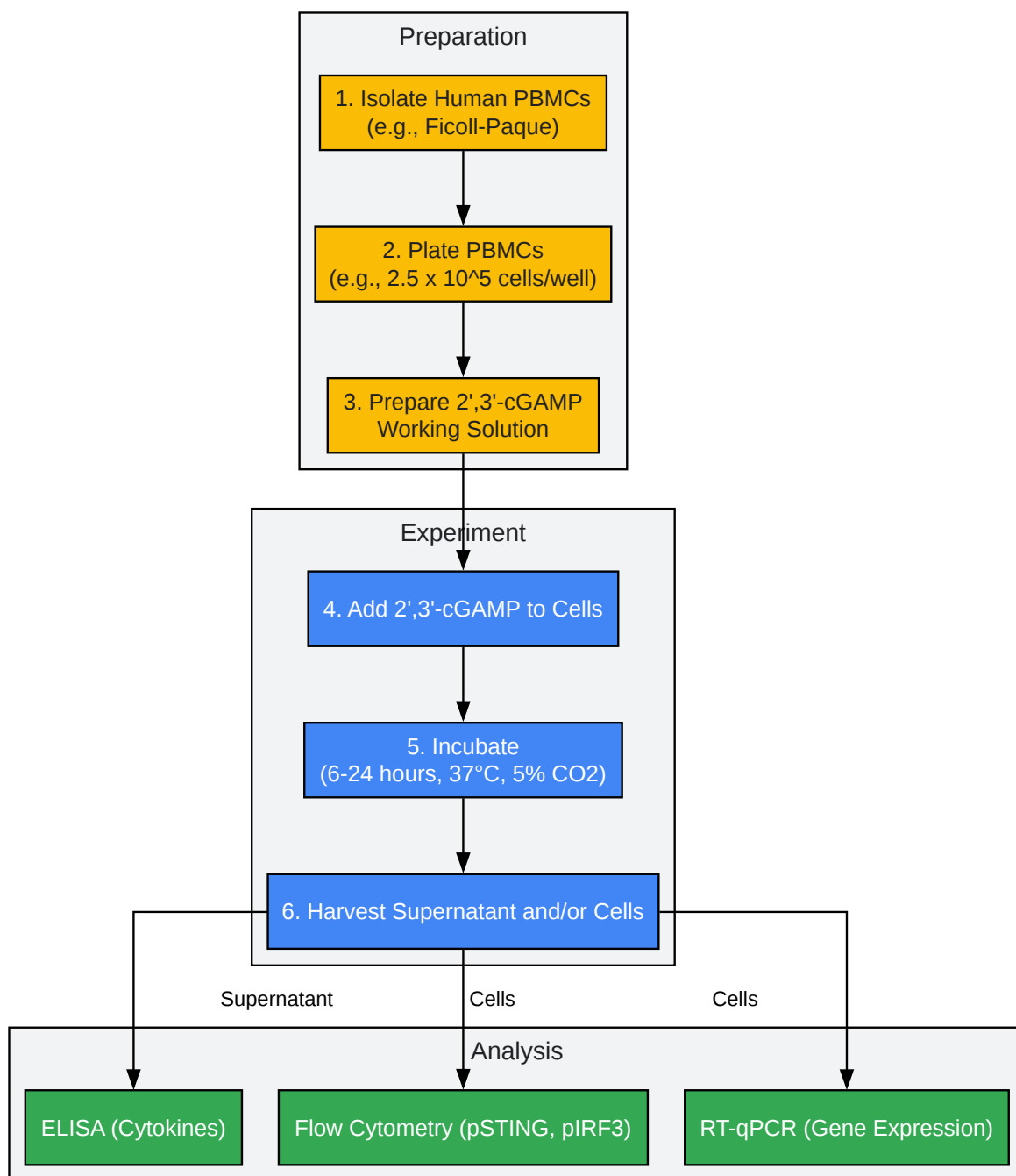
Signaling Pathway and Experimental Workflow

The activation of the innate immune response by **2',3'-cGAMP** in PBMCs follows a well-defined signaling cascade and can be reliably reproduced in a laboratory setting.



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Caption: The cGAS-STING signaling pathway initiated by cytosolic dsDNA.



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